

# Personal protective equipment for handling Benz(a)anthracen-8-ol

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## Compound of Interest

Compound Name: Benz(a)anthracen-8-ol

Cat. No.: B15176862

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## Essential Safety and Handling Guide for Benz(a)anthracen-8-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **Benz(a)anthracen-8-ol**. Adherence to these procedures is essential to ensure personal safety and minimize environmental contamination. Benz(a)anthracene and its derivatives are considered potential carcinogens and require handling with extreme caution.

## Personal Protective Equipment (PPE)

When handling **Benz(a)anthracen-8-ol**, a comprehensive PPE strategy is mandatory to prevent exposure through inhalation, skin contact, and eye contact. The following table summarizes the required personal protective equipment.

Protection Type	Specific Equipment	Standard/Considerations
Eye and Face Protection	Chemical safety goggles or a face shield	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	The exact breakthrough time of the glove material should be confirmed with the manufacturer. <a href="#">[4]</a> Wear appropriate protective clothing to prevent skin exposure. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. <a href="#">[5]</a>
Full Body Protection	Disposable Tyvek-type suit or sleeves	If a full suit is not worn, disposable Tyvek-type sleeves taped to gloves are recommended. <a href="#">[6]</a>

## Occupational Exposure Limits

The following table outlines the occupational exposure limits for Benz(a)anthracene, which should be considered as a guideline for **Benz(a)anthracen-8-ol**.

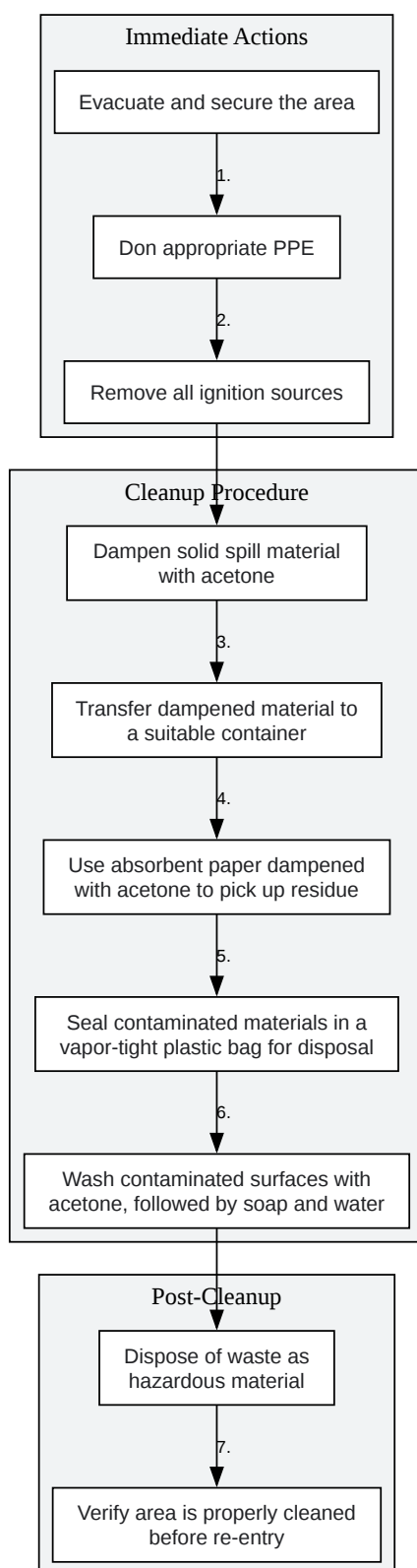
Organization	Exposure Limit (8-hour TWA)	Notes
OSHA (PEL)	0.2 mg/m <sup>3</sup> (as Coal Tar Pitch Volatiles, Benzene-soluble fraction)	Legal airborne permissible exposure limit. <a href="#">[7]</a>
NIOSH (REL)	0.1 mg/m <sup>3</sup> (as Coal Tar Pitch Volatiles, Cyclohexane-extractable fraction)	Recommended airborne exposure limit over a 10-hour workshift. <a href="#">[7]</a>
ACGIH	Recommends that exposure by all routes be controlled to levels as low as possible.	Suspected human carcinogen. <a href="#">[8]</a>

## Handling and Storage

- Handling: Always handle **Benz(a)anthracen-8-ol** within a certified chemical fume hood or a Class I, Type B, biological safety hood.[\[7\]](#) Avoid the formation of dust and aerosols.[\[5\]](#) Do not eat, drink, or smoke in areas where the chemical is handled.[\[8\]](#) Wash hands thoroughly after handling.[\[9\]](#)
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[\[1\]](#)[\[9\]](#) Keep away from oxidizing agents.[\[8\]](#) The storage area should not have drain or sewer access.[\[8\]](#)

## Spill Response

In the event of a spill, immediate and appropriate action is crucial. The following workflow outlines the necessary steps to safely manage a **Benz(a)anthracen-8-ol** spill.



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Caption: Workflow for handling a chemical spill of **Benz(a)anthracen-8-ol**.

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[9]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[9] Wash the affected area with soap and water.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[9]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[5]

## Disposal

Dispose of **Benz(a)anthracen-8-ol** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[7] Do not allow the chemical to enter drains or the environment.[5] All disposable PPE should be collected and disposed of as hazardous waste.

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